

An In-depth Technical Guide to the Melting and Boiling Points of Hexapentacontane

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Compound of Interest

Compound Name: Hexapentacontane

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This technical guide provides a comprehensive overview of the melting and boiling points of **hexapentacontane** (C₅₆H₁₁₄), a long-chain alkane. The document details its physical properties, outlines established experimental protocols for their determination, and presents this information in a clear, structured format for ease of use by professionals in scientific research and development.

Physicochemical Properties of Hexapentacontane

Hexapentacontane is a saturated hydrocarbon with the chemical formula C₅₆H₁₁₄. As a high molecular weight, nonpolar molecule, its physical properties, particularly its melting and boiling points, are governed by van der Waals forces. The long, straight chain of 56 carbon atoms allows for a large surface area of contact between molecules, resulting in strong intermolecular attractions that require significant thermal energy to overcome.

Quantitative Data Summary

The melting and boiling points of **hexapentacontane** are summarized in the table below. It is important to note that while the melting point is well-defined, the boiling point is often presented as an estimate due to the high temperatures required for its determination, which can lead to thermal decomposition.

Property	Value	Notes
Molecular Formula	C ₅₆ H ₁₁₄	
CAS Number	7719-82-6	
Melting Point	96-99 °C[1][2][3]	The range indicates the transition from solid to liquid phase.
Boiling Point	~601-605 °C	This value is typically an estimate, with one source specifying 604.7 °C at 760 mmHg[3]. Direct distillation is challenging at this temperature.

Experimental Protocols for Determination

Due to its high melting and boiling points, specialized techniques are required for the accurate determination of these properties for **hexapentacontane**. The following sections describe generalized but detailed methodologies applicable to long-chain alkanes.

Melting Point Determination (Cooling Curve Method)

The melting point of **hexapentacontane**, a paraffinic substance, can be accurately determined using a cooling curve method, such as that outlined in ASTM D87.[3][4] This method is particularly suitable for crystalline waxes that exhibit a distinct melting plateau.[4]

Apparatus:

- Sample test tube
- Air bath
- Water bath
- High-precision thermometer (e.g., ASTM 14C)

- Heating apparatus

Procedure:

- A sample of **hexapentacontane** is melted by heating to at least 8°C above its expected melting point.
- The molten sample is poured into a warmed test tube to a specific height.
- The test tube is placed within a larger air bath, which is then submerged in a constant temperature water bath.
- A thermometer is immersed in the molten sample.
- The temperature of the sample is recorded at regular intervals (e.g., every minute) as it cools.
- A cooling curve is generated by plotting temperature versus time.
- The melting point is identified as the temperature at which the cooling rate plateaus, indicating the heat of fusion being released during crystallization.[3]

Boiling Point Determination by Simulated Distillation

For high molecular weight hydrocarbons like **hexapentacontane**, which are prone to thermal cracking at their atmospheric boiling points, simulated distillation (SimDis) by gas chromatography (GC) is the preferred method. This technique correlates the retention time of a substance with the boiling points of n-alkane standards.[5][6]

Apparatus:

- Gas chromatograph (GC) equipped with a temperature-programmable oven and a nonpolar capillary column.[5]
- Flame ionization detector (FID).
- Injector system suitable for high-temperature analysis.

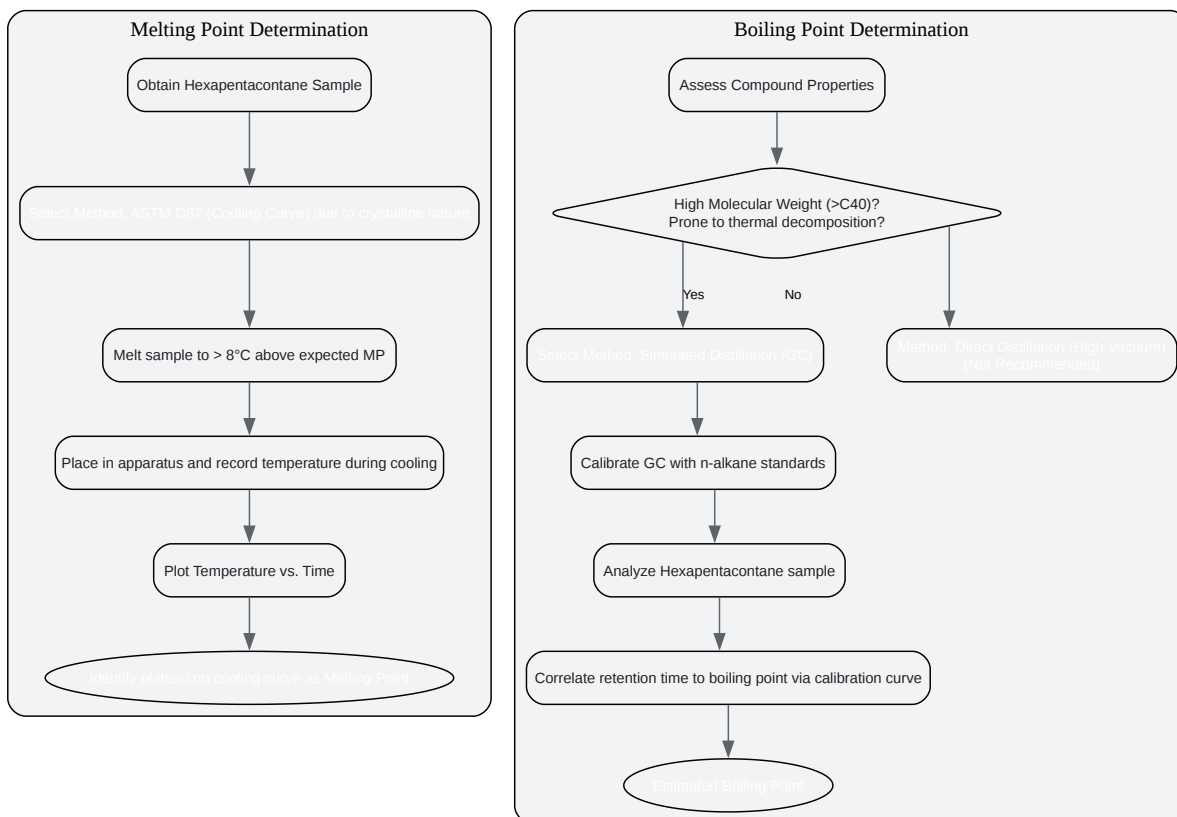
- Calibration mixture of n-alkanes covering a wide boiling range (e.g., C₅ to C₄₄ or higher).[5]
[6]

Procedure:

- Calibration: A calibration mixture of known n-alkanes is injected into the GC. A calibration curve is created by plotting the retention time of each n-alkane against its known atmospheric boiling point.[5]
- Sample Analysis: A solution of **hexapentacontane** in a suitable solvent is injected into the GC under the same conditions as the calibration run.
- Data Processing: The retention time of the **hexapentacontane** peak is recorded.
- Boiling Point Determination: The boiling point of **hexapentacontane** is determined by interpolating its retention time on the calibration curve established in step 1. Specialized software is often used to process the chromatogram and generate a boiling point distribution report.[7]

Visualized Experimental Workflow

The logical flow for the determination of the melting and boiling points of **hexapentacontane** is outlined in the diagram below. This workflow highlights the decision-making process based on the compound's properties, leading to the selection of appropriate analytical methods.



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Caption: Workflow for Melting and Boiling Point Determination.

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